

Quantifying Mitochondrial Membrane Potential with JC-1: Application Notes and Protocols

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Compound of Interest

Compound Name: *jc-1*

Cat. No.: B7765246

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These application notes provide a detailed guide to utilizing the fluorescent probe **JC-1** for the ratiometric quantification of mitochondrial membrane potential ($\Delta\Psi_m$), a critical indicator of cell health and a key parameter in drug discovery and toxicology studies.

The cationic dye, 5,5',6,6'-tetrachloro-1,1',3,3'-tetraethylbenzimidazolylcarbocyanine iodide (**JC-1**), is a sensitive marker for mitochondrial membrane potential.[1] In healthy cells with a high mitochondrial membrane potential, **JC-1** accumulates in the mitochondria and forms aggregates that emit red fluorescence.[2][3] Conversely, in apoptotic or unhealthy cells with a low mitochondrial membrane potential, **JC-1** remains in its monomeric form in the cytoplasm and emits green fluorescence.[2][3] The ratio of red to green fluorescence provides a direct measure of the mitochondrial membrane potential.[4]

This document outlines protocols for using **JC-1** with fluorescence microscopy, flow cytometry, and microplate readers, enabling researchers to choose the most suitable method for their experimental needs.

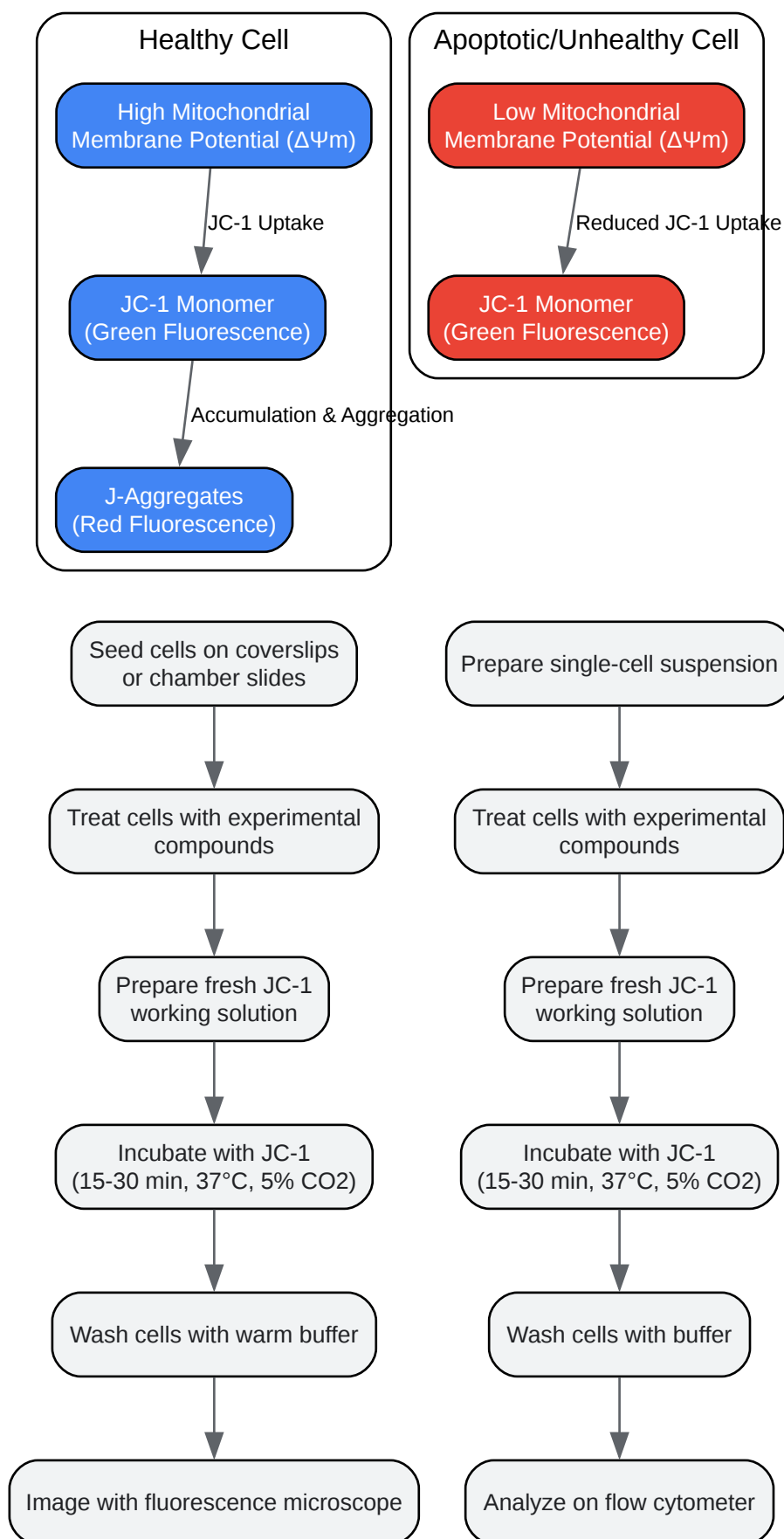
Principle of JC-1 Staining

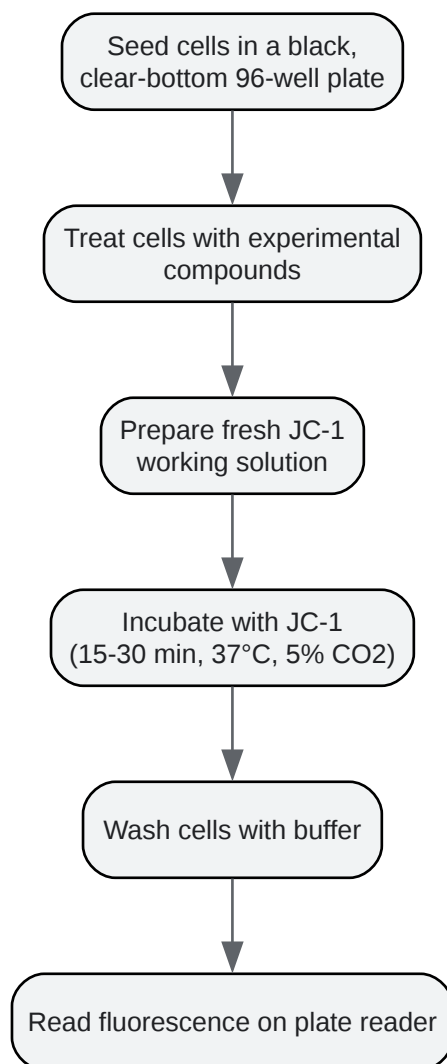
The **JC-1** assay is based on the principle that the dye can reversibly change its fluorescence from green to red upon forming aggregates in the mitochondria of healthy cells.[5] This

aggregation is dependent on the electrochemical gradient across the mitochondrial membrane.
[6]

- High $\Delta\Psi_m$ (Healthy Cells): **JC-1** enters the energized mitochondria and forms "J-aggregates," which exhibit intense red fluorescence (emission ~590 nm). [2][7]
- Low $\Delta\Psi_m$ (Apoptotic/Unhealthy Cells): With a collapsed mitochondrial membrane potential, **JC-1** cannot accumulate within the mitochondria and remains as monomers in the cytoplasm, showing green fluorescence (emission ~529 nm). [2][7]

The ratiometric analysis of the red/green fluorescence intensity allows for a quantitative assessment of mitochondrial depolarization, making it a reliable method for comparing mitochondrial health across different cell populations and treatments. [4][8]





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